

# Head-to-head comparison of Antitumor agent-151 and ABBV-151

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## Compound of Interest

Compound Name: Antitumor agent-151

Cat. No.: B12377162

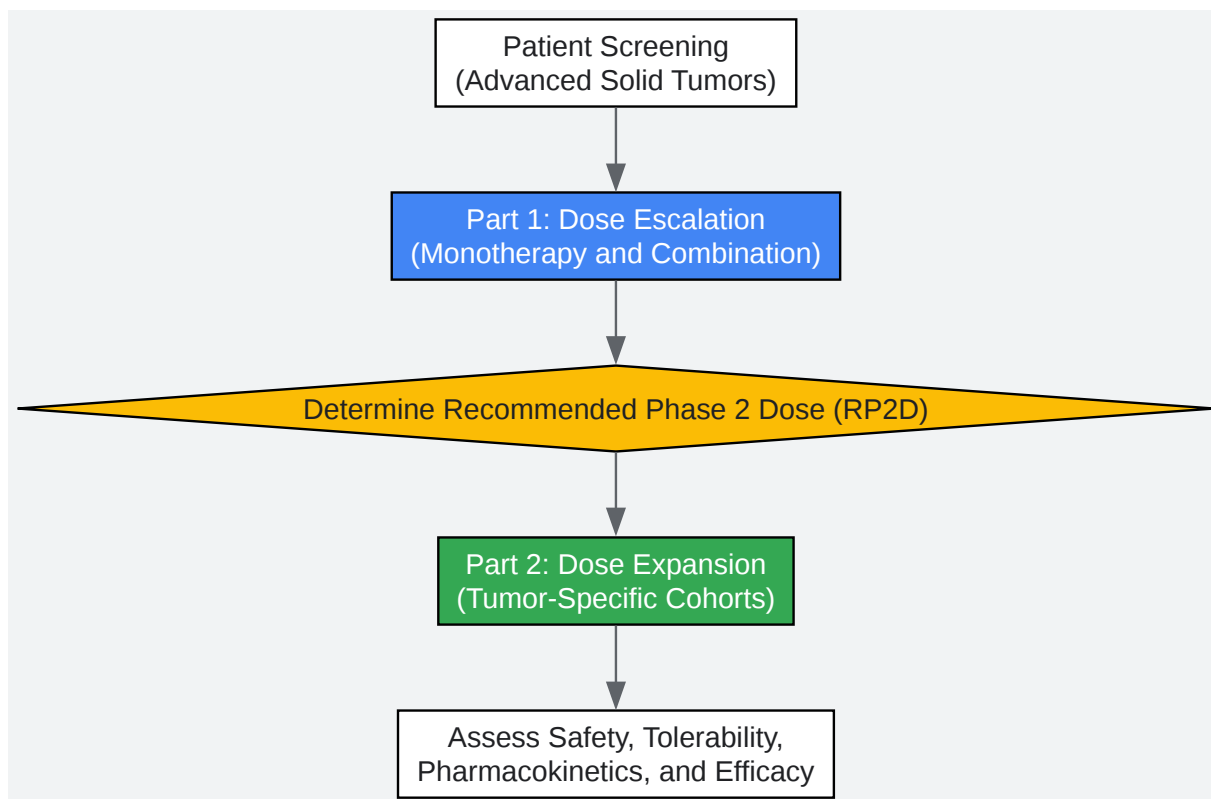
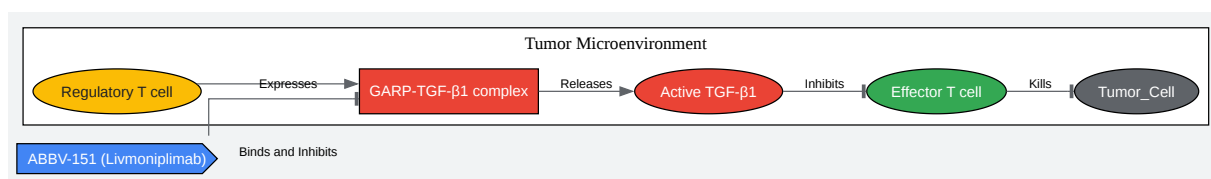
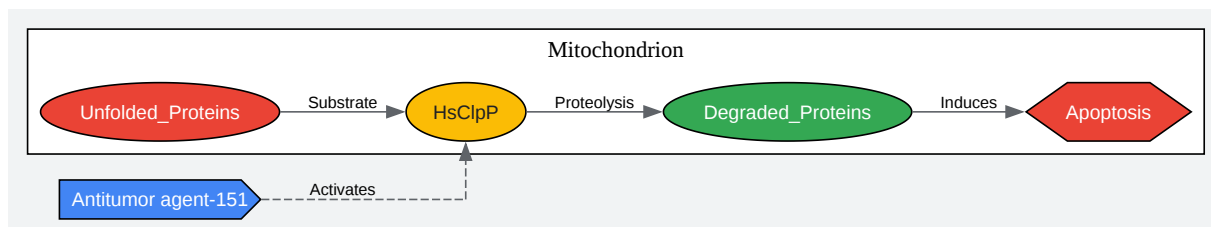
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## Antitumor Agent-151

**Antitumor agent-151** (also referred to as 7k) is a novel small molecule that has demonstrated potent antileukemia activity in preclinical studies. It functions as an agonist of HsClpP, a key component of the mitochondrial unfolded protein response.

## Mechanism of Action

**Antitumor agent-151** enhances the proteolytic activity of HsClpP.<sup>[1]</sup> This activation is thought to lead to the degradation of essential mitochondrial proteins, ultimately inducing apoptosis in cancer cells.



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## References

- 1. medchemexpress.com [medchemexpress.com]
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